

Green Analytical Method for Croconazole and AGREE Score

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Compound Focus: Croconazole

CAS No.: 77175-51-0

Cat. No.: S592840

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The following table summarizes the key details of a published green stability-indicating Reverse-Phase High-Performance Thin-Layer Chromatography (RP-HPTLC) method for determining **Croconazole** hydrochloride (CCZ) [1].

Parameter	Description / Value
Analyzed Compound	Croconazole Hydrochloride (CCZ) [1]
Method Type	Green stability-indicating RP-HPTLC [1]
Developing System	Acetone and water (80:20, v/v) [1]
Detection Wavelength	198 nm [1]
Linearity Range	25–1,200 ng/band [1]
AGREE Score	0.82 [1]

| **Other Greenness Scores** | Analytical Eco-Scale (AES): 89 ChlorTox: 1.08 g [1] | | **Comparison** | The greenness metrics of this HPTLC method were reported to be **much better** than a previously published HPLC method [1]. |

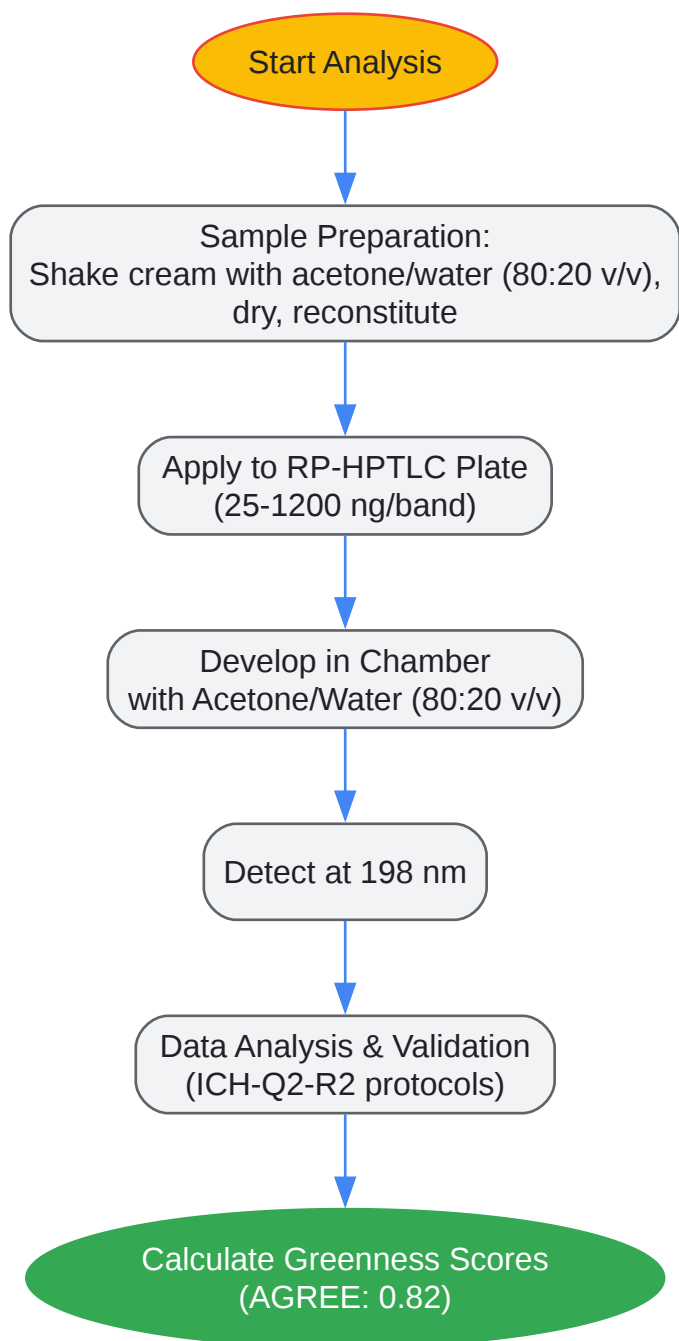
Experimental Protocol for the CCZ HPTLC Method

Here is the detailed methodology for the analysis of CCZ in commercial cream formulation as described in the study [1]:

- **Instrumentation:** A HPTLC system (CAMAG) was used. Solutions were applied as bands (6 mm width) on the plate using an Automatic TLC Sampler 4 (ATS4) Applicator.
- **Stationary Phase:** RP-60F254S TLC plates.
- **Sample Preparation:** An accurately measured 1.5 g of commercial cream was mixed with 75 mL of the developing system (acetone/water, 80:20 v/v) and shaken for 30 minutes at 25°C. The mixture was then dried under reduced pressure using a rotary vacuum evaporator, and the residue was reconstituted in 10 mL of the developing system.
- **Chromatography:** The TLC plates were developed in an automated development chamber saturated with the vapor of the developing system for 30 minutes at 22°C. The detection of CCZ was performed at 198 nm.
- **Method Validation:** The method was validated according to ICH-Q2-R2 protocols for parameters including system suitability, linearity, accuracy (reported as percentage recoveries at 50%, 100%, and 150% levels), precision (intra-day and inter-day), robustness (by altering the mobile phase ratio), and sensitivity (LOD and LOQ).

Visualizing the Analytical Workflow

The diagram below illustrates the key steps of the green RP-HPTLC analytical workflow for **croconazole** hydrochloride.



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References

1. Green stability-indicating RP-HPTLC technique for determi... [degruyterbrill.com]

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